

# In-Depth Technical Guide: 3-Bromo-1-methyl-7-nitro-1H-indazole

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## Compound of Interest

**Compound Name:** 3-Bromo-1-methyl-7-nitro-1H-indazole

**Cat. No.:** B1314959

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CAS Number: 74209-37-3

This technical guide provides a comprehensive overview of **3-Bromo-1-methyl-7-nitro-1H-indazole**, including its chemical properties, synthesis, and potential biological significance. The information is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

## Chemical and Physical Properties

**3-Bromo-1-methyl-7-nitro-1H-indazole** is a heterocyclic compound with the molecular formula C<sub>8</sub>H<sub>6</sub>BrN<sub>3</sub>O<sub>2</sub>.<sup>[1]</sup> It belongs to the indazole class of compounds, which are known for their diverse biological activities. The key physicochemical properties are summarized in the table below.

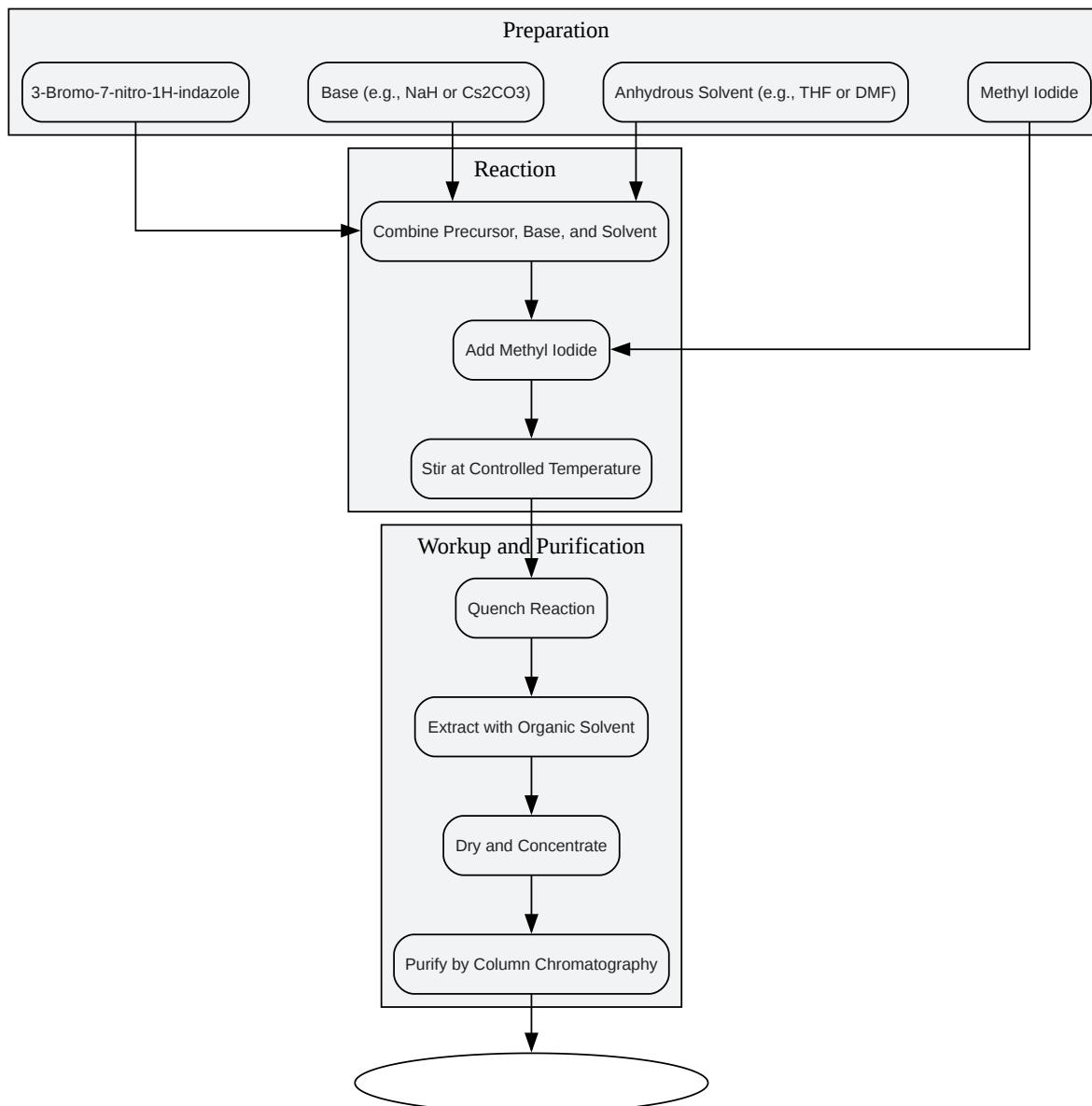
Property	Value
CAS Number	74209-37-3
Molecular Formula	C <sub>8</sub> H <sub>6</sub> BrN <sub>3</sub> O <sub>2</sub>
Molecular Weight	256.06 g/mol
Purity	Typically ≥97%

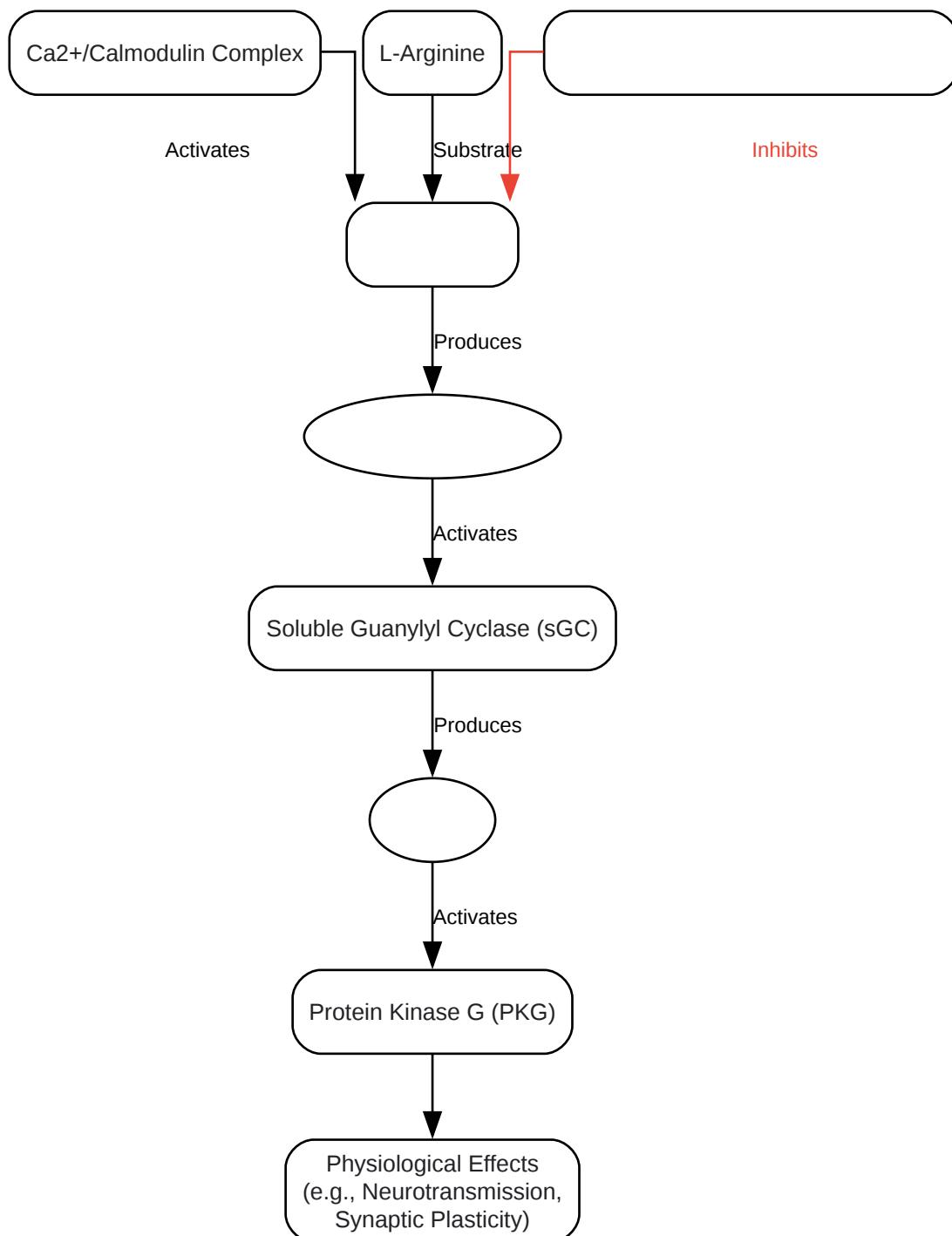
Note: Specific spectral and physical data like melting point and boiling point were not consistently available in the public domain and should be confirmed by experimental analysis.

## Synthesis

The synthesis of **3-Bromo-1-methyl-7-nitro-1H-indazole** is typically achieved through the N-methylation of its precursor, 3-Bromo-7-nitro-1H-indazole (CAS: 74209-34-0).<sup>[2]</sup> The general synthetic route involves the reaction of 3-Bromo-7-nitro-1H-indazole with a methylating agent, such as methyl iodide, in the presence of a base.<sup>[2]</sup>

## Experimental Workflow: Synthesis of 3-Bromo-1-methyl-7-nitro-1H-indazole



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## References

- 1. 74209-37-3 | 3-Bromo-1-methyl-7-nitro-1H-indazole - Moldb [moldb.com]
- 2. 3-bromo-1-methyl-7-nitro-indazole | CAS#:74209-37-3 | Chemsric [chemsrc.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: 3-Bromo-1-methyl-7-nitro-1H-indazole]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1314959#3-bromo-1-methyl-7-nitro-1h-indazole-cas-number]

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